

Technical Monograph: Bioavailability Profile of 2',3',4',5,7-Pentamethoxyflavone

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Compound of Interest

Compound Name: 2',3',4',5,7-Pentamethoxyflavone

CAS No.: 89121-55-1

Cat. No.: B14163744

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Executive Summary

2',3',4',5,7-Pentamethoxyflavone is a lipophilic polymethoxyflavone (PMF) distinct from its more widely studied isomers, Tangeretin and Sinensetin, due to its specific B-ring methoxylation pattern (2',3',4'). While PMFs generally exhibit superior oral bioavailability compared to polyhydroxyflavones (due to metabolic resistance to Phase II conjugation), this specific isomer presents a unique pharmacokinetic challenge: a solubility-limited absorption window coupled with regioselective Phase I demethylation.

This guide synthesizes available physicochemical data with class-specific ADME (Absorption, Distribution, Metabolism, Excretion) behaviors to provide a foundational bioavailability profile. It serves as a roadmap for researchers investigating its potential as an adenosine receptor antagonist or anti-inflammatory agent.

Physicochemical Determinants

The bioavailability of **2',3',4',5,7-Pentamethoxyflavone** is governed by its classification as a BCS Class II (High Permeability, Low Solubility) compound.

Parameter	Value (Predicted/Observed)	Impact on Bioavailability
Molecular Weight	372.37 g/mol	Optimal for passive diffusion (< 500 Da).
LogP (Octanol/Water)	~3.5 – 4.2	High lipophilicity facilitates rapid transcellular transport but limits dissolution in GI fluids.
Topological Polar Surface Area	~65 Å ²	Well within the range for high intestinal permeability and Blood-Brain Barrier (BBB) penetration.
Aqueous Solubility	< 10 µg/mL	The rate-limiting step for oral absorption. Requires lipid-based formulation.
pKa	Neutral	Non-ionizable in physiological pH range; absorption is pH-independent.

ADME Profile & Metabolic Fate

Absorption: The Permeability-Solubility Trade-off

Unlike hydroxyflavones, which suffer from rapid efflux (P-gp) and conjugation, **2',3',4',5,7-Pentamethoxyflavone** relies on passive transcellular diffusion.

- Mechanism: The five methoxy groups mask the hydrogen-bonding potential of the phenolic hydroxyls, significantly increasing membrane permeability.
- Caco-2 Permeability: Predicted

cm/s.
- Limitation: Absorption is strictly dissolution-limited. In the absence of bile salts or lipid-based excipients, the compound may precipitate in the intestinal lumen.

Metabolism: The Demethylation Cascade

Systemic exposure is heavily influenced by first-pass metabolism in the liver and enterocytes. The primary metabolic route is oxidative O-demethylation mediated by Cytochrome P450 enzymes (primarily CYP1A2 and CYP3A4).

- **Regioselectivity:** The B-ring (2',3',4') is the "metabolic soft spot."
 - **Primary Site:** The 4'-position is sterically accessible and electronically activated, making it the most likely site for initial demethylation.
 - **Secondary Site:** The 3'-position (vicinal methoxy) is also susceptible.
 - **Resistance:** The 5-methoxy group (A-ring) is generally resistant to demethylation due to hydrogen bonding with the carbonyl at C-4, a phenomenon observed in Tangeretin and Nobiletin.

Distribution

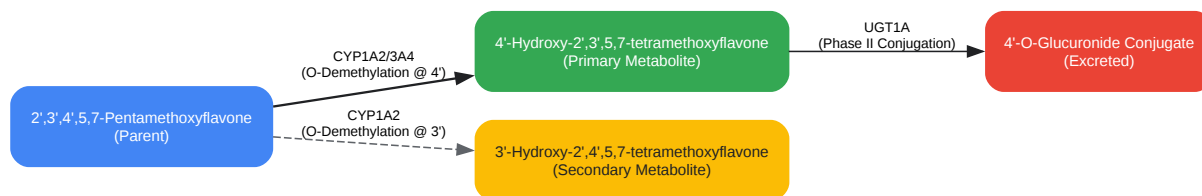
- **Plasma Protein Binding:** High (>95%), primarily to albumin.
- **Tissue Accumulation:** Due to high lipophilicity, the compound likely distributes extensively into lipid-rich tissues (adipose, brain).

Excretion

- **Route:** Biliary excretion is the dominant pathway for PMF metabolites.
- **Enterohepatic Recirculation:** Glucuronidated metabolites excreted in bile can be hydrolyzed by gut microbiota (β -glucuronidase), re-releasing the parent or demethylated metabolite for re-absorption. This often results in a double-peak phenomenon in the PK profile.

Visualization: Metabolic Pathway

The following diagram illustrates the predicted Phase I metabolism, highlighting the conversion from the parent pentamethoxyflavone to its major metabolites.



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Figure 1: Predicted regioselective demethylation cascade. The 4'-position is the most kinetically favorable site for CYP450 attack.

Experimental Protocols for Bioavailability Assessment

To validate the profile described above, the following standardized protocols are recommended. These avoid common pitfalls associated with PMF analysis (e.g., poor solubility in assay buffers).

Protocol A: Microsomal Stability Assay (Phase I Metabolism)

Objective: Determine intrinsic clearance () and identify primary metabolites.

- Preparation:
 - Prepare a 10 mM stock solution of **2',3',4',5,7-Pentamethoxyflavone** in DMSO.
 - Dilute to 1 μ M in phosphate buffer (pH 7.4) containing 0.5 mg/mL liver microsomes (human or rat).
- Incubation:
 - Pre-incubate at 37°C for 5 minutes.

- Initiate reaction with NADPH-generating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling:
 - Aliquot samples at 0, 5, 15, 30, and 60 minutes.
 - Quench immediately with ice-cold acetonitrile containing Internal Standard (e.g., Chrysin).
- Analysis:
 - Centrifuge (10,000 x g, 10 min).
 - Analyze supernatant via LC-MS/MS (MRM mode). Monitor parent depletion and appearance of [M-14] peaks (demethylated metabolites).

Protocol B: Pharmacokinetic (PK) Study in Rats

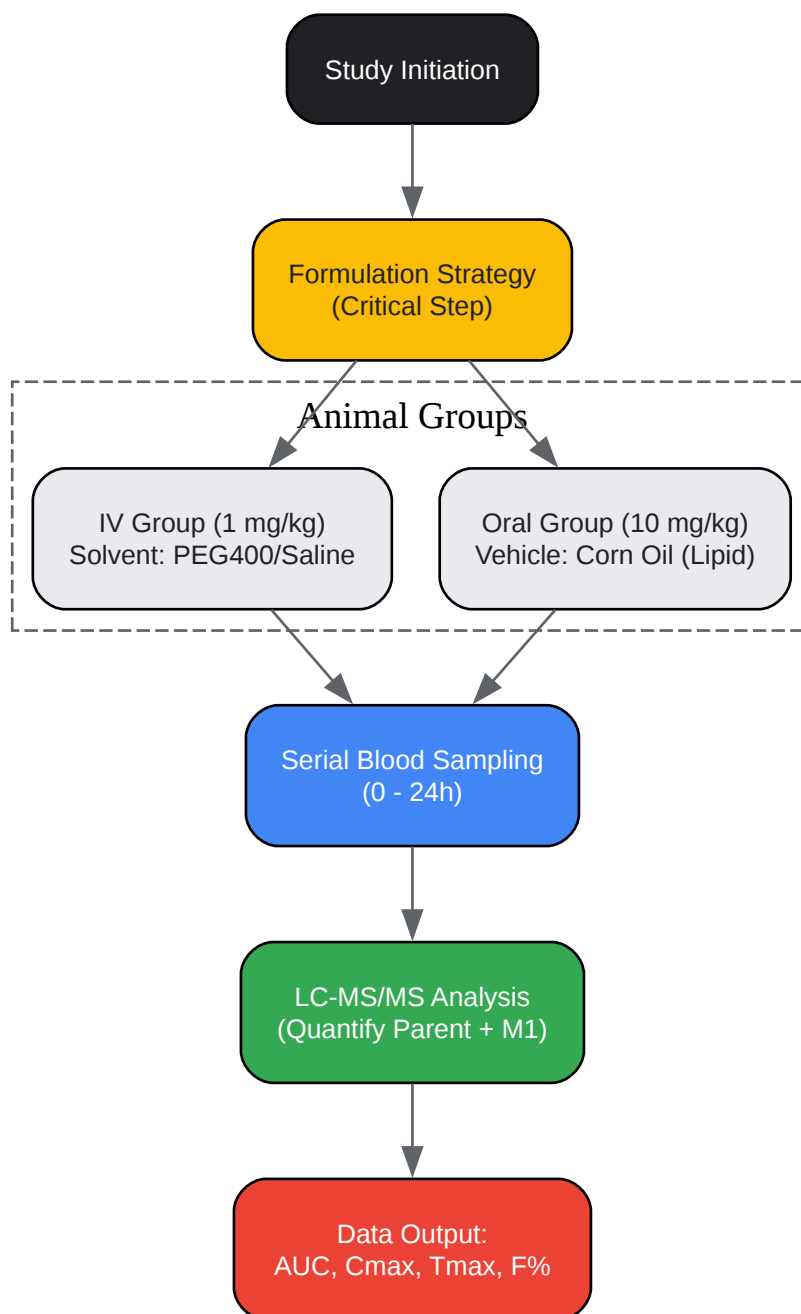
Objective: Determine Absolute Bioavailability (

) and PK parameters.

- Formulation:
 - IV Group: Dissolve in 10% DMSO / 40% PEG 400 / 50% Saline (1 mg/kg). Note: Ensure no precipitation upon dilution.
 - Oral Group: Suspend in 0.5% Carboxymethylcellulose (CMC) or dissolve in Corn Oil (10 mg/kg). Oil vehicle is preferred to maximize absorption.
- Dosing & Sampling:
 - Administer to Sprague-Dawley rats (n=6 per group).
 - Collect blood via jugular vein cannulation at: 0.083, 0.25, 0.5, 1, 2, 4, 8, 12, and 24 hours.
- Bioanalysis:

- Plasma extraction using Liquid-Liquid Extraction (Ethyl Acetate) is superior to protein precipitation for PMFs due to high protein binding.
- Calculation:

Visualization: Pharmacokinetic Study Workflow



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Figure 2: Workflow for determining absolute bioavailability, emphasizing the critical role of lipid-based oral formulation.

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